

trisodium arsenite preliminary investigation

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Compound Focus: Trisodium arsenite

CAS No.: 13464-37-4

Cat. No.: S1509472

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Chemical Profile of Trisodium Arsenite

The table below summarizes the core identification and hazard information for **trisodium arsenite** from the search results:

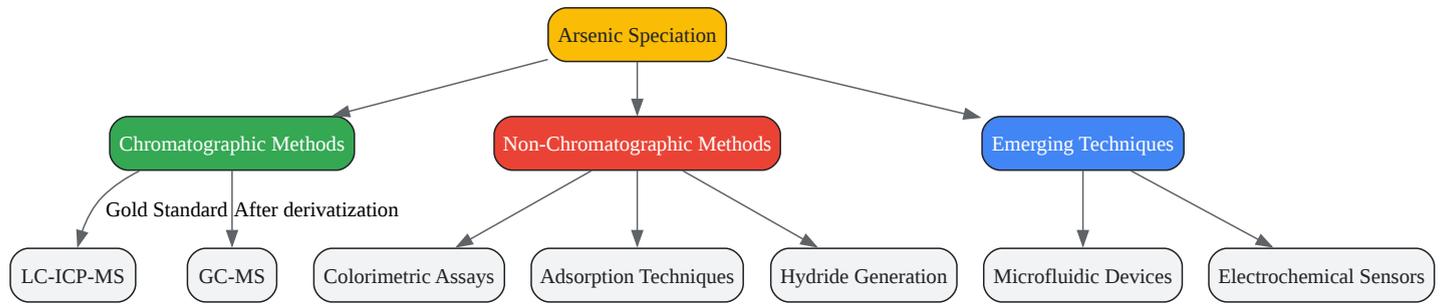
Property Category	Details and Data
Basic Identification Chemical Name: Trisodium Arsenite CAS Registry Number: 13464-37-4 [1] [2] [3] Synonyms: Sodium arsenite, Arsenious acid, trisodium salt [1] [4] Molecular Formula & Weight Molecular Formula: AsNa_3O_3 [1] [2] [4] Molecular Weight: 191.889 g/mol [1] [2] [4] Physical Properties Melting Point: 320 °C (with decomposition) [1] Density: 2.36 g/cm ³ (Note: This data point is for the related compound Sodium arsenide, Na_3As) [5] Hazard and Safety Major Hazards: POISON. DANGER: CONTAINS INORGANIC ARSENIC - CANCER HAZARD. Causes skin and lung cancer [2]. Safety Precautions: Use safety glasses, gloves, and good ventilation. "Do not use this compound unless no alternatives are available" [2].	

Analytical Techniques for Arsenic Speciation

A critical aspect of working with arsenicals is detecting and distinguishing between different chemical forms, a process known as speciation. The toxicity of arsenic depends heavily on its chemical form, with inorganic

species like arsenite (AsO_3^{3-}) and arsenate (AsO_4^{3-}) being generally more toxic than organic forms [6].

The following diagram illustrates the relationship between major analytical techniques for arsenic speciation:



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Overview of analytical techniques for arsenic speciation.

Here is a comparison of these key analytical methods:

Technique	Key Principle	Application & Notes
Liquid Chromatography-Inductively Coupled Plasma-Mass Spectrometry (LC-ICP-MS)	Separates arsenic species via chromatography, then detects and quantifies them with a highly sensitive mass spectrometer [6].	Considered the "gold standard" for comprehensive arsenic speciation. It can separate and quantify common species like arsenobetaine, DMA(V), MMA(V), arsenite, and arsenate, often within 15 minutes. Achieves low detection limits ($\text{LOD} < 1.0 \mu\text{g L}^{-1}$) [6].
Gas Chromatography-Mass Spectrometry (GC-MS)	Arsenic species are first derivatized into volatile compounds using specific thiols (e.g., 1,3-propanedithiol) before analysis [6].	Effective for detecting organoarsenic species and inorganic arsenic after derivatization. Allows for identification without certified reference materials. Typically has higher detection limits

Technique	Key Principle	Application & Notes
		(e.g., 6-14 $\mu\text{g L}^{-1}$) compared to LC-ICP-MS [6].
Colorimetric Methods (e.g., Molybdenum Blue)	Measures arsenate through a spectrophotometric reaction that forms a colored complex [6] [7].	A more straightforward and cost-effective technique for inorganic arsenic speciation. Useful for environmental water samples. Sensitivity is lower than mass spectrometry-based methods (LOD > 7 $\mu\text{g L}^{-1}$) [6].
Adsorption Techniques	Uses nanomaterials or modified surfaces (e.g., silica-coated magnetic nanoparticles) to selectively adsorb arsenite or arsenate [6].	Enables selective extraction and pre-concentration of inorganic arsenic species, facilitating their speciation and removal from samples [6].

Biological Transport Mechanism

While not specific to **trisodium arsenite** in a mammalian drug context, research on yeast provides insight into a biological arsenite transport pathway. The **Acr3p permease** is a transporter protein in yeast that functions as an As(III)/H⁺ antiporter, extruding arsenite from the cell. Key residues for this function include:

- **Cys151**: Highly conserved and essential for transport activity [8].
- **Cys90 and Cys169**: Important for proper trafficking of the protein to the plasma membrane and for efflux activity, respectively [8].

This suggests that the interaction of arsenite with multiple thiol groups in the transporter facilitates its movement across the membrane [8].

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